

Essential Safety and Operational Guide for 2-Bromo-4-fluorobenzyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Bromo-4-fluorobenzyl bromide*

Cat. No.: B1337761

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For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to safely handling **2-Bromo-4-fluorobenzyl bromide** (CAS No. 61150-57-0), ensuring operational efficiency and regulatory compliance.

This document provides critical safety protocols, handling procedures, and disposal plans for **2-Bromo-4-fluorobenzyl bromide**. Adherence to these guidelines is paramount to ensure a safe laboratory environment and the integrity of your research.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-4-fluorobenzyl bromide** is provided below. These properties are essential for safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₅ Br ₂ F
Molecular Weight	267.92 g/mol [1]
Appearance	White to pale cream crystals, powder, or fused solid
Melting Point	47 °C [1]
Storage Temperature	10°C - 25°C [1]

Section 2: Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-fluorobenzyl bromide is a hazardous substance that can cause severe skin burns and eye damage.[\[2\]](#)[\[3\]](#) Strict adherence to PPE guidelines is mandatory.

Signal Word: Danger[\[2\]](#)

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[2\]](#)
- H318: Causes serious eye damage.[\[2\]](#)

PPE Category	Specification
Eye Protection	Wear chemical safety goggles and a face shield. [4]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body	Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron and boots.
Respiratory	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for spill response.

Section 3: Operational Plan for Safe Handling

A systematic approach to handling **2-Bromo-4-fluorobenzyl bromide** is crucial to minimize exposure and prevent accidents.

Step 1: Preparation

- Ensure a calibrated and certified chemical fume hood is used for all operations.
- Verify that an emergency eyewash station and safety shower are readily accessible.

- Prepare all necessary equipment and reagents before handling the chemical.
- Review the Safety Data Sheet (SDS) before starting any new procedure.

Step 2: Handling

- Wear the appropriate PPE as specified in Section 2.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Use in a well-ventilated area.

Step 3: Storage

- Store in a dry, cool, and well-ventilated area.[\[5\]](#)
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[\[5\]](#)
- Store in a designated corrosives area.

Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

In Case of Fire:

- Use dry powder or carbon dioxide extinguishers.[\[2\]](#)
- Wear self-contained breathing apparatus and full protective clothing.[\[2\]](#)

Section 5: Disposal Plan

Proper disposal of **2-Bromo-4-fluorobenzyl bromide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Chemical Waste:

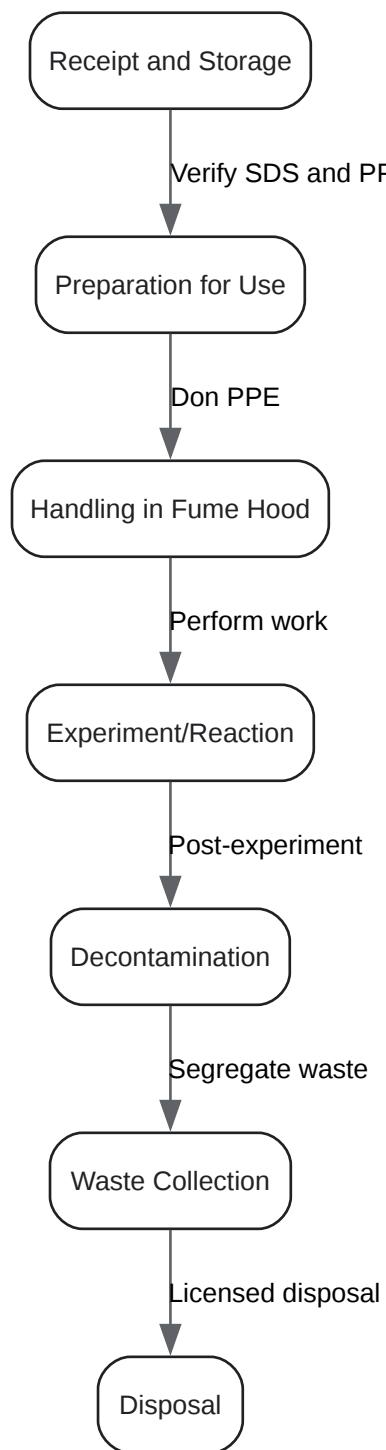
- Dispose of as special waste in accordance with local, regional, and national regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

Contaminated Packaging:

- Dispose of contaminated packaging in the same manner as the chemical waste.
- Do not reuse empty containers.

Section 6: Workflow for Handling 2-Bromo-4-fluorobenzyl Bromide

The following diagram illustrates the standard operating procedure for the safe handling of **2-Bromo-4-fluorobenzyl bromide** from receipt to disposal.



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